

# Acalabrutinib-d3 supplier and certificate of analysis

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## Compound of Interest

Compound Name: Acalabrutinib-d3

Cat. No.: B12373005

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## Acalabrutinib-d3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Acalabrutinib-d3**, a deuterated analog of the Bruton's tyrosine kinase (BTK) inhibitor, Acalabrutinib. This guide is intended for researchers, scientists, and drug development professionals who utilize **Acalabrutinib-d3** as a stable isotope-labeled internal standard for bioanalytical studies or as a research tool in its own right. We will cover the sourcing of this critical reagent, the interpretation of its Certificate of Analysis (CoA), and relevant experimental protocols.

## Sourcing Acalabrutinib-d3: Supplier Overview

**Acalabrutinib-d3** is available from several specialized chemical suppliers who provide reference standards and research chemicals. When selecting a supplier, it is crucial to consider factors such as product purity, availability of a comprehensive Certificate of Analysis, and the supplier's quality management system. The following are some of the suppliers for **Acalabrutinib-d3**:

- Clinivex: A supplier of various reference standards, including **Acalabrutinib-d3**, intended strictly for laboratory and research and development purposes.<sup>[1]</sup> They emphasize proper storage and handling of their products and provide a Certificate of Analysis.<sup>[1]</sup>

- Molsyns Research: A manufacturer and exporter of **Acalabrutinib-d3**.[\[2\]](#)
- MedchemExpress: Provides **Acalabrutinib-d3**, also referred to as ACP-196-d3, as a stable isotope for research use.[\[3\]](#)[\[4\]](#) They specify that the product is the deuterated form of Acalabrutinib and is not for sale to patients.[\[3\]](#)[\[4\]](#)
- Qmx Laboratories: Offers **Acalabrutinib-d3** in a neat form.[\[5\]](#)
- LGC Standards: A supplier of pharmaceutical analytical testing reference standards, including **Acalabrutinib-d3**.[\[6\]](#)

## Understanding the Certificate of Analysis

The Certificate of Analysis (CoA) is a critical document that provides detailed information about the quality and purity of a specific batch of **Acalabrutinib-d3**. Researchers should meticulously review the CoA to ensure the material is suitable for their intended application. While a specific CoA for **Acalabrutinib-d3** was not found, a CoA for the parent compound, Acalabrutinib, from Selleck Chemicals provides a representative example of the data to expect.[\[7\]](#)

Table 1: Key Quantitative Data on a Typical **Acalabrutinib-d3** Certificate of Analysis

Parameter	Typical Specification	Analytical Method	Purpose
Identity	Conforms to structure	$^1\text{H}$ -NMR, $^{13}\text{C}$ -NMR, MS	Confirms the chemical structure of the compound, including the position of the deuterium labels.
Purity (by HPLC)	$\geq 98\%$	High-Performance Liquid Chromatography (HPLC)	Quantifies the percentage of the desired compound in the sample, identifying any impurities.
Mass (by MS)	Consistent with the calculated molecular weight	Mass Spectrometry (MS)	Confirms the molecular weight of the deuterated compound.
Deuterium Incorporation	$\geq 99\%$	Mass Spectrometry (MS)	Determines the percentage of molecules that contain the deuterium labels.
Residual Solvents	Conforms to USP <467>	Gas Chromatography (GC)	Identifies and quantifies any residual solvents from the manufacturing process.
Water Content	$\leq 0.5\%$	Karl Fischer Titration	Measures the amount of water present in the material.
Appearance	White to off-white solid	Visual Inspection	Describes the physical state and color of the compound.

## Experimental Protocols

### Quality Control and Purity Assessment of Acalabrutinib-d3

This protocol outlines a general procedure for verifying the identity and purity of a supplied batch of **Acalabrutinib-d3**.

#### a. Materials and Equipment:

- **Acalabrutinib-d3** sample
- HPLC-grade acetonitrile, water, and formic acid
- Analytical balance
- Volumetric flasks and pipettes
- HPLC system with a UV detector
- Mass spectrometer (e.g., LC-MS/MS)
- NMR spectrometer

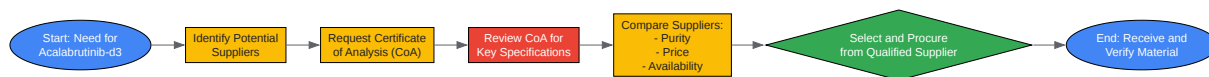
#### b. Procedure:

- Sample Preparation:
  - Accurately weigh approximately 1 mg of **Acalabrutinib-d3** and dissolve it in a suitable solvent (e.g., acetonitrile or DMSO) to a final concentration of 1 mg/mL.
  - Perform serial dilutions as required for each analytical technique.
- HPLC Analysis:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5  $\mu$ m).
  - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.

- Flow Rate: 1.0 mL/min.
- Detection: UV at a wavelength determined by the UV spectrum of Acalabrutinib (typically around 254 nm).
- Analysis: Inject the prepared sample and analyze the chromatogram for the main peak's retention time and area. Calculate the purity based on the relative peak areas.
- Mass Spectrometry Analysis:
  - Infuse the prepared sample solution directly into the mass spectrometer or analyze the eluent from the HPLC.
  - Acquire the mass spectrum in positive ion mode.
  - Analysis: Verify the presence of the expected molecular ion peak corresponding to the mass of **Acalabrutinib-d3**. Analyze the isotopic distribution to confirm the level of deuterium incorporation.
- NMR Spectroscopy Analysis:
  - Dissolve an appropriate amount of the sample in a deuterated solvent (e.g., DMSO-d6).
  - Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra.
  - Analysis: Compare the obtained spectra with a reference spectrum of Acalabrutinib to confirm the structure and the absence of significant proton signals at the deuterated positions.

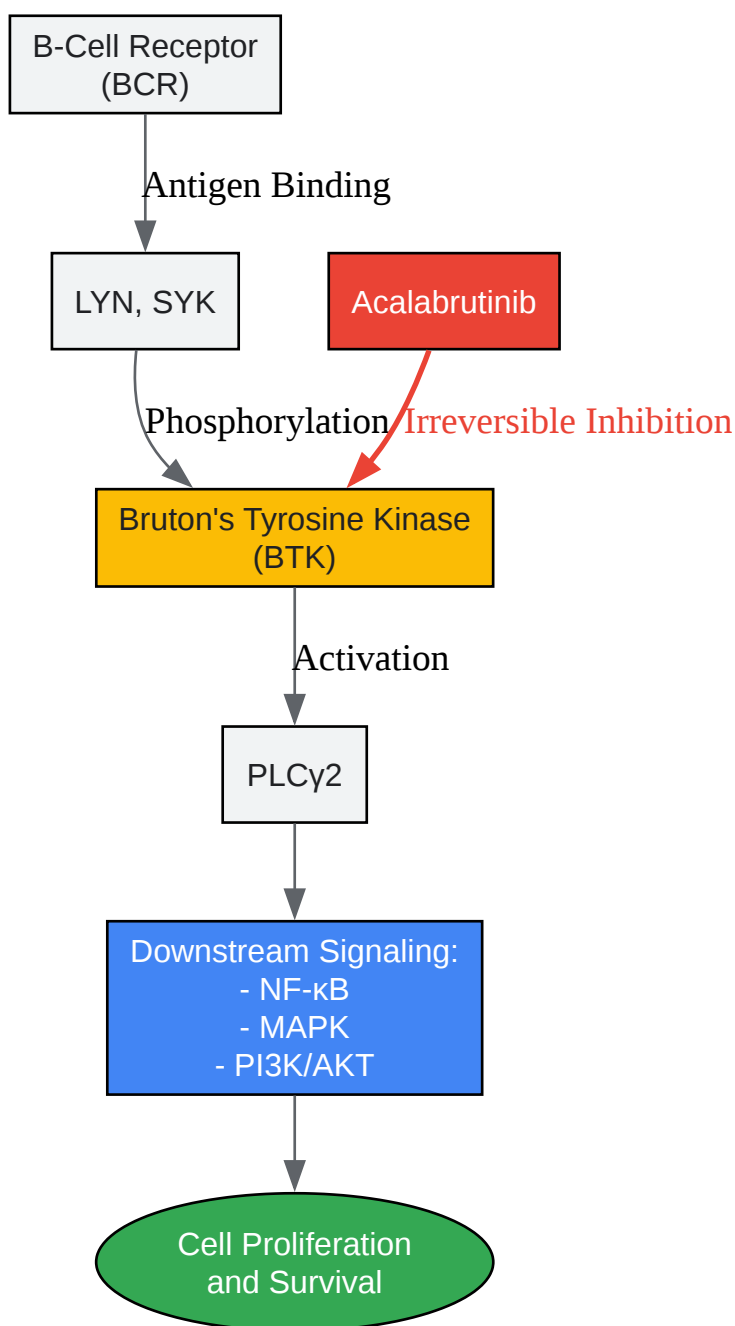
## Visualizations

The following diagrams illustrate key workflows and pathways relevant to the use of **Acalabrutinib-d3**.



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Caption: Workflow for Selecting a Qualified **Acalabrutinib-d3** Supplier.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)